

Preclinical Toxicology of Levamlodipine Maleate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Levamlodipine Maleate*

CAS No.: *135969-53-8*

Cat. No.: *B15719484*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the preclinical toxicology of **levamlodipine maleate**, the pharmacologically active (S)-enantiomer of amlodipine. Levamlodipine is a long-acting dihydropyridine calcium channel blocker used in the management of hypertension. This document synthesizes available non-clinical safety data, focusing on acute, repeated-dose, genetic, and developmental toxicity, as well as safety pharmacology. The information presented is intended to support researchers and drug development professionals in understanding the preclinical safety profile of **levamlodipine maleate**. It is important to note that for regulatory approval, there has been a significant reliance on the extensive toxicological data available for the racemic mixture, amlodipine.

Introduction

Levamlodipine, the levorotatory isomer of amlodipine, is responsible for the therapeutic antihypertensive effects of the racemic mixture. By isolating the active enantiomer, levamlodipine aims to provide similar efficacy at a lower dose, potentially reducing the adverse

effects associated with the (R)-enantiomer. The preclinical safety evaluation of **levamlodipine maleate** is crucial for characterizing its toxicological profile and establishing a safe therapeutic window. This guide details the key preclinical toxicology studies, including their methodologies and findings.

Acute Toxicity

Acute toxicity studies are designed to determine the potential adverse effects of a substance after a single, high-dose administration. While specific LD50 values for **levamlodipine maleate** are not readily available in the public domain, data from the racemic mixture (amlodipine) provide an indication of its acute toxicity profile.

Data Presentation: Acute Toxicity of Racemic Amlodipine

Species	Route of Administration	LD50 (mg/kg)	Key Findings
Mouse	Oral	40	Caused deaths[1]
Rat	Oral	100	Caused deaths[1]
Dog	Oral	>4	Marked peripheral vasodilation and hypotension at doses of 4 mg/kg and higher[1]

Experimental Protocols: Acute Oral Toxicity (General Protocol)

A typical acute oral toxicity study is conducted in accordance with OECD Guideline 423.

- **Test Animals:** Healthy, young adult rodents (e.g., Sprague-Dawley rats or CD-1 mice), nulliparous and non-pregnant females.
- **Housing and Acclimatization:** Animals are housed in controlled environmental conditions with a 12-hour light/dark cycle and are acclimatized for at least 5 days before dosing.
- **Fasting:** Animals are fasted overnight prior to administration of the test substance.

- **Dose Administration:** The test substance is administered as a single oral dose via gavage. The volume administered is typically based on the animal's body weight.
- **Observation Period:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for a period of 14 days.
- **Necropsy:** A gross necropsy is performed on all animals at the end of the observation period.

Repeated-Dose Toxicity

Repeated-dose toxicity studies are essential for evaluating the adverse effects of a substance following prolonged administration. A 6-week oral toxicity study in beagle dogs was a key study conducted for **levamlodipine maleate**.

Data Presentation: 6-Week Oral Repeated-Dose Toxicity in Beagle Dogs

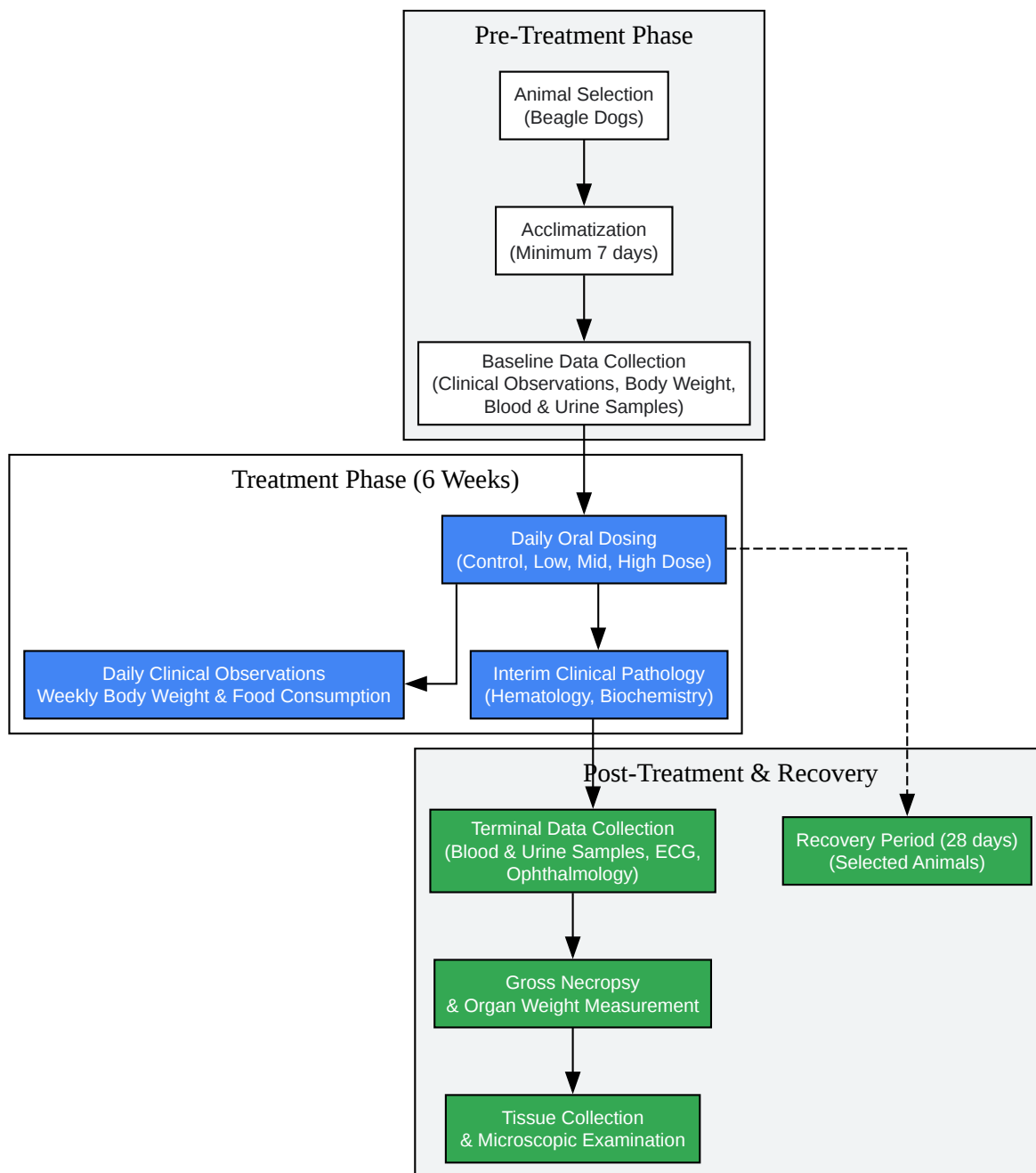
Dose Group (mg/kg/day)	Species	Duration	Key Findings	NOAEL
0.75 and 1.5	Beagle Dog	6 weeks	Gastrointestinal reactions including soft stools, loose stools, decreased appetite, and emesis were observed in all dose groups.[2]	Not explicitly stated in the available documents.

Experimental Protocols: 6-Week Oral Repeated-Dose Toxicity in Beagle Dogs

- **Test System:** Purpose-bred beagle dogs.
- **Administration:** The test article was administered orally once daily.

- Dose Groups: Included a control group and multiple dose levels of **levamlodipine maleate** (e.g., 0.75 mg/kg and 1.5 mg/kg) and amlodipine besylate for comparison.[2]
- Duration: 6 weeks of daily administration, followed by a 28-day recovery period.[2]
- Observations: Daily clinical observations for signs of toxicity, mortality, and morbidity. Body weight and food consumption were monitored weekly.
- Clinical Pathology: Hematology, clinical chemistry, and urinalysis were performed at baseline and at specified intervals during the study.
- Ophthalmology and ECG: Conducted at baseline and at the termination of the study.
- Pathology: A full necropsy was performed on all animals. Organ weights were recorded, and a comprehensive set of tissues was collected for histopathological examination.

Workflow for a 6-Week Repeated-Dose Toxicity Study



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Caption: Workflow of a 6-week repeated-dose oral toxicity study in beagle dogs.

Genotoxicity

Genotoxicity studies are performed to identify substances that can cause genetic damage. The genotoxicity assessment for **levamlodipine maleate** has largely relied on the data from racemic amlodipine, which was found to be negative in a standard battery of tests. Studies on levamlodipine benzenesulfonate also showed no genotoxic potential.

Data Presentation: Genotoxicity Studies

Assay	Test System	Metabolic Activation	Concentration s/Doses Tested (Levamlodipine Benzenesulfonate)	Result
Bacterial Reverse Mutation (Ames) Test	Salmonella typhimurium	With and without S9	0.5, 5, and 50 µg/dish	Negative[3]
In Vitro Chromosomal Aberration	Chinese Hamster Ovary (CHO) cells	With and without S9	2.8, 5.6, and 11.2 µg/mL	Negative[3]
In Vivo Micronucleus Test	ICR Mouse Bone Marrow	N/A	3.125, 6.25, and 12.5 mg/kg	Negative[3]

Experimental Protocols

Bacterial Reverse Mutation Assay (Ames Test)

- Principle: This test uses several strains of *Salmonella typhimurium* and *Escherichia coli* with pre-existing mutations that render them unable to synthesize an essential amino acid (histidine or tryptophan, respectively). The assay detects mutations that revert the bacteria to a state where they can synthesize the amino acid and grow on a minimal medium.

- Methodology:
 - Bacterial strains are exposed to the test article at various concentrations, both with and without an exogenous metabolic activation system (S9 fraction from rat liver).
 - The mixture is plated on a minimal agar medium.
 - Plates are incubated for 48-72 hours.
 - The number of revertant colonies is counted. A significant, dose-dependent increase in the number of revertant colonies compared to the negative control indicates a positive result.

In Vitro Mammalian Chromosomal Aberration Test

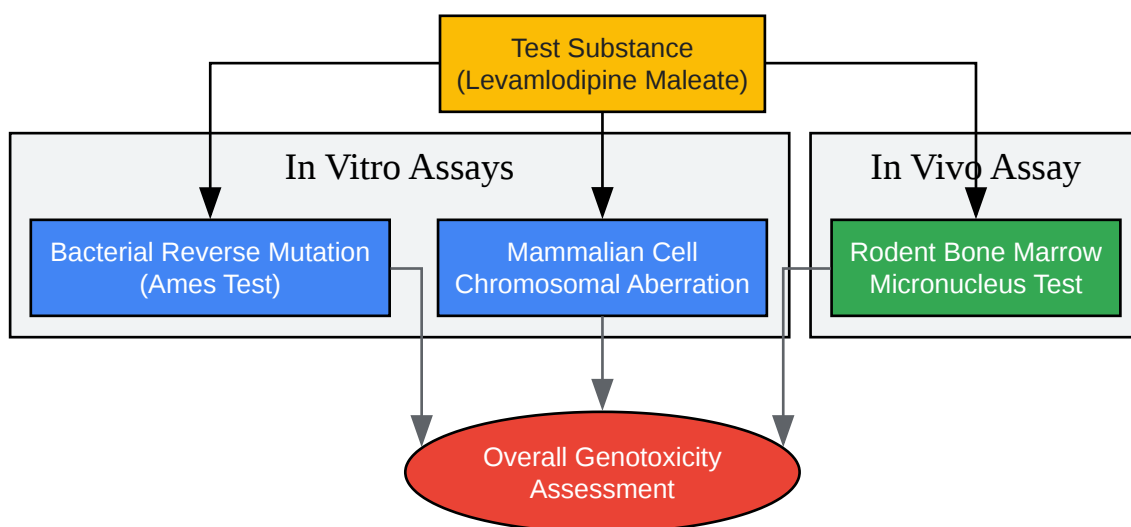
- Principle: This assay evaluates the potential of a test substance to induce structural chromosomal abnormalities in cultured mammalian cells.
- Methodology:
 - Cultured mammalian cells (e.g., Chinese Hamster Ovary - CHO) are exposed to the test article at several concentrations, with and without metabolic activation.
 - Cells are treated for a short period (e.g., 3-6 hours) or a longer period (e.g., 24 hours).
 - Following exposure, cells are treated with a mitotic inhibitor (e.g., colcemid) to arrest them in the metaphase stage of cell division.
 - Cells are harvested, fixed, and stained.
 - Metaphase spreads are examined microscopically for chromosomal aberrations (e.g., breaks, gaps, exchanges).

In Vivo Mammalian Erythrocyte Micronucleus Test

- Principle: This test detects damage to chromosomes or the mitotic apparatus in erythroblasts in the bone marrow of treated animals. Micronuclei are formed from chromosome fragments or whole chromosomes that lag behind at anaphase during cell division.

- Methodology:
 - The test substance is administered to rodents (usually mice or rats) via an appropriate route, typically once or twice.
 - Bone marrow is collected at appropriate time points after the last administration (e.g., 24 and 48 hours).
 - Bone marrow smears are prepared, stained, and analyzed for the presence of micronuclei in polychromatic erythrocytes (immature red blood cells).
 - The ratio of polychromatic to normochromatic erythrocytes is also calculated as a measure of bone marrow toxicity.

Logical Flow of Genotoxicity Testing



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Caption: Standard battery of genotoxicity tests for a pharmaceutical compound.

Reproductive and Developmental Toxicity

Reproductive and developmental toxicity studies assess the potential of a substance to interfere with normal reproduction and development. Data for **levamlodipine maleate** is

limited, and reliance is placed on studies conducted with racemic amlodipine. A recent study on levamlodipine benzenesulfonate provides some direct data on the enantiomer.

Data Presentation: Developmental Toxicity of Levamlodipine Benzenesulfonate in Rats

Species	Dosing Period	Doses (mg/kg/day)	Key Maternal Findings	Key Fetal Findings	NOAEL (Developmental Toxicity)
Sprague-Dawley Rat	Gestation Days 6-15	5, 10, 20	Body weight reduction at 20 mg/kg, which recovered post-treatment. [3]	Skewed sex ratio (higher males) and some effects on sternum development at 20 mg/kg. No skeletal malformations. [3]	10 mg/kg/day [3]

Experimental Protocols: Embryo-Fetal Developmental Toxicity (General Protocol)

- **Test Animals:** Pregnant female rats (e.g., Sprague-Dawley).
- **Dosing Period:** The test substance is administered daily during the period of major organogenesis (e.g., gestation days 6 through 17 in the rat).
- **Dose Groups:** A control group and at least three dose levels are used. The highest dose is intended to induce some maternal toxicity but not mortality.
- **Maternal Observations:** Dams are observed for clinical signs, body weight, and food consumption.
- **Terminal Examination:** Near the end of gestation (e.g., day 20), dams are euthanized, and a caesarean section is performed. The number of corpora lutea, implantations, resorptions, and live/dead fetuses are recorded.

- **Fetal Examination:** Fetuses are weighed, sexed, and examined for external, visceral, and skeletal malformations.

Safety Pharmacology

Safety pharmacology studies are designed to investigate the potential undesirable pharmacodynamic effects of a substance on vital physiological functions. The core battery of safety pharmacology studies includes assessments of the cardiovascular, central nervous, and respiratory systems.

Data Presentation: Safety Pharmacology Findings for **Levamlodipine Maleate**

System	Species	Doses	Key Findings
Central Nervous System	Mouse	0.5, 1.5, 5 mg/kg (single oral)	No significant effect on spontaneous activity at 0.5 and 1.5 mg/kg. A significant decrease (27%) in spontaneous activity at 5 mg/kg.[4]
Cardiovascular System	Dog	0.1, 0.3, 1.0 mg/kg (single oral)	No effect at 0.1 mg/kg. A trend of blood pressure reduction at 0.3 mg/kg. Significant reduction in blood pressure at 1.0 mg/kg. No significant effect on heart rate or ECG parameters.[4]
Respiratory System	Dog	Up to 1.0 mg/kg (single oral)	No significant effect on respiratory rate.[4]

Experimental Protocols: Safety Pharmacology Core Battery (General)

Central Nervous System Assessment

- Methodology: A functional observational battery (FOB) or Irwin test is conducted in rodents (e.g., rats). This involves detailed observation of the animals' appearance, behavior, and physiological state. Key parameters include home cage and open field observations, sensory and motor reflexes, and body temperature.

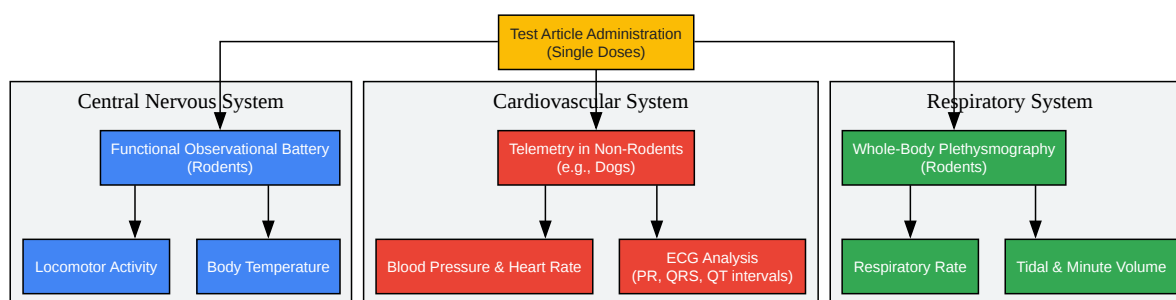
Cardiovascular Assessment

- Methodology: Typically conducted in conscious, telemetered non-rodents (e.g., beagle dogs). This allows for continuous monitoring of blood pressure, heart rate, and electrocardiogram (ECG) parameters (e.g., PR, QRS, QT intervals) without the confounding effects of anesthesia or restraint.

Respiratory Assessment

- Methodology: Respiratory function is often assessed in conscious, unrestrained rodents using whole-body plethysmography. Parameters measured include respiratory rate, tidal volume, and minute volume.

Safety Pharmacology Core Battery Workflow



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Caption: Core battery of safety pharmacology studies.

Integrated Summary and Conclusion

The preclinical toxicology data for **levamlodipine maleate**, supplemented by the extensive database for racemic amlodipine, indicate a well-characterized safety profile.

- **Acute Toxicity:** Levamlodipine is expected to have a low order of acute toxicity, with the primary effects at high doses being extensions of its vasodilatory pharmacology, leading to hypotension.
- **Repeated-Dose Toxicity:** The main findings in repeated-dose studies are related to gastrointestinal effects in dogs. No unexpected target organ toxicities have been identified that were not already known from studies with racemic amlodipine.
- **Genotoxicity:** Levamlodipine is not considered to be genotoxic, based on a comprehensive battery of in vitro and in vivo assays.
- **Reproductive and Developmental Toxicity:** The NOAEL for developmental toxicity of a levamlodipine salt in rats was established at 10 mg/kg/day. At higher doses, effects on fetal development were observed in the presence of maternal toxicity.
- **Safety Pharmacology:** Levamlodipine demonstrates expected pharmacodynamic effects on the cardiovascular system (blood pressure reduction) at therapeutic and supra-therapeutic doses. It has a limited impact on the central nervous and respiratory systems at clinically relevant exposures.

In conclusion, the preclinical data support the clinical use of **levamlodipine maleate** for the treatment of hypertension. The toxicological profile is consistent with its mechanism of action as a calcium channel blocker, and no unique safety concerns have been raised for the (S)-enantiomer compared to the racemate. Standard toxicological monitoring in clinical trials is sufficient to manage the potential risks associated with its use.

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